

A Technical Guide to 2-Methoxybenzylhydrazine Dihydrochloride: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Methoxybenzylhydrazine
dihydrochloride

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **2-Methoxybenzylhydrazine dihydrochloride**, a key pharmaceutical intermediate. It covers its chemical properties, detailed synthesis protocols, and its role in the development of novel therapeutic agents.

Core Chemical Properties

2-Methoxybenzylhydrazine dihydrochloride is a hydrazine derivative utilized as a building block in organic synthesis, particularly in the pharmaceutical industry. Its chemical characteristics are summarized below.

Property	Value	Reference
Molecular Weight	225.11 g/mol	[1]
Molecular Formula	C ₈ H ₁₄ Cl ₂ N ₂ O	[1]
IUPAC Name	(2-methoxyphenyl)methylhydrazine;dihydrochloride	[1]
CAS Number	784189-95-3	[1]
Appearance	White to off-white crystalline solid	[2]
Solubility	Soluble in water	[2][3]
Hydrogen Bond Donor Count	4	[1]
Hydrogen Bond Acceptor Count	3	[1]

Synthesis and Experimental Protocols

The synthesis of substituted benzylhydrazine dihydrochlorides typically involves the reaction of a corresponding benzyl chloride with hydrazine hydrate, followed by acidification to form the dihydrochloride salt. The following is a generalized protocol adapted for the synthesis of **2-Methoxybenzylhydrazine dihydrochloride**.

Protocol: Synthesis of 2-Methoxybenzylhydrazine Dihydrochloride

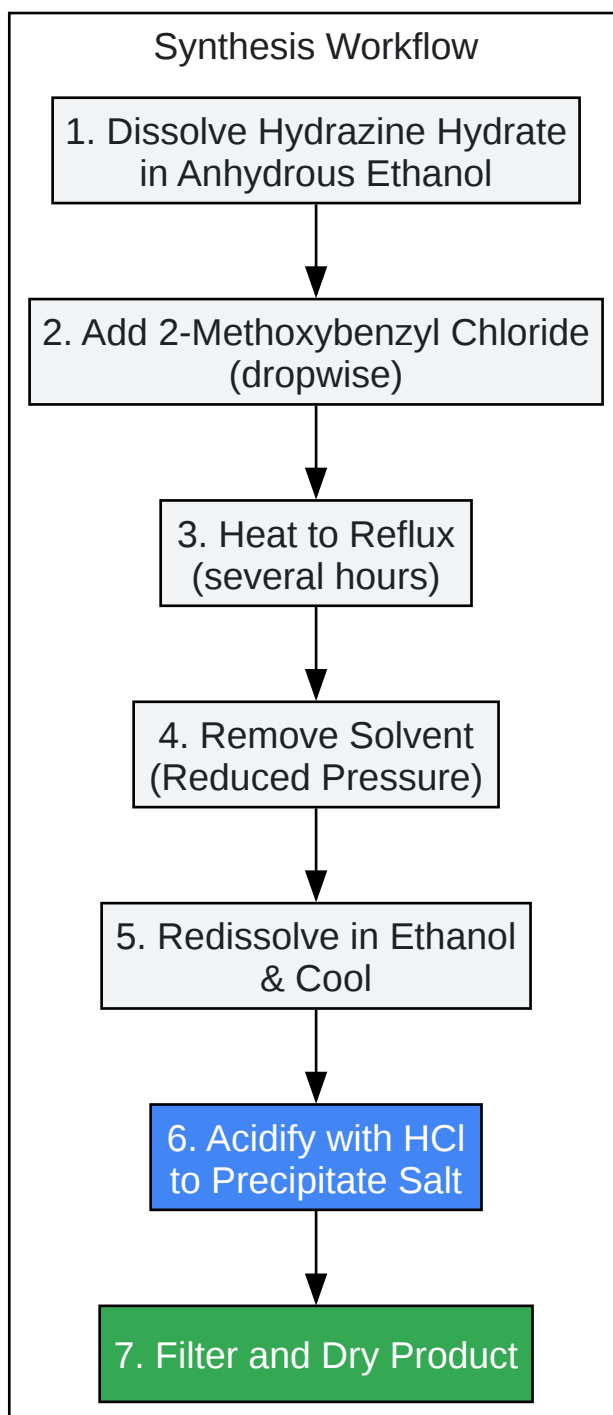
Materials:

- 2-Methoxybenzyl chloride
- Hydrazine hydrate
- Anhydrous ethanol

- Concentrated Hydrochloric Acid (HCl)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a dropping funnel, a solution of hydrazine hydrate in anhydrous ethanol is prepared.
- **Addition of Precursor:** 2-Methoxybenzyl chloride is dissolved in anhydrous ethanol and added dropwise to the hydrazine hydrate solution at room temperature with constant stirring.
- **Reaction:** The reaction mixture is heated to reflux and maintained for several hours to facilitate the condensation reaction.
- **Solvent Removal:** After the reaction is complete, the ethanol is removed under reduced pressure using a rotary evaporator.
- **Acidification and Precipitation:** The resulting residue is redissolved in a minimal amount of anhydrous ethanol and cooled in an ice bath. Concentrated hydrochloric acid is then added carefully to the solution to precipitate the **2-Methoxybenzylhydrazine dihydrochloride** salt.
[4]
- **Isolation and Purification:** The white precipitate is collected by filtration, washed with cold anhydrous ethanol to remove any unreacted starting materials, and dried under vacuum to yield the final product.



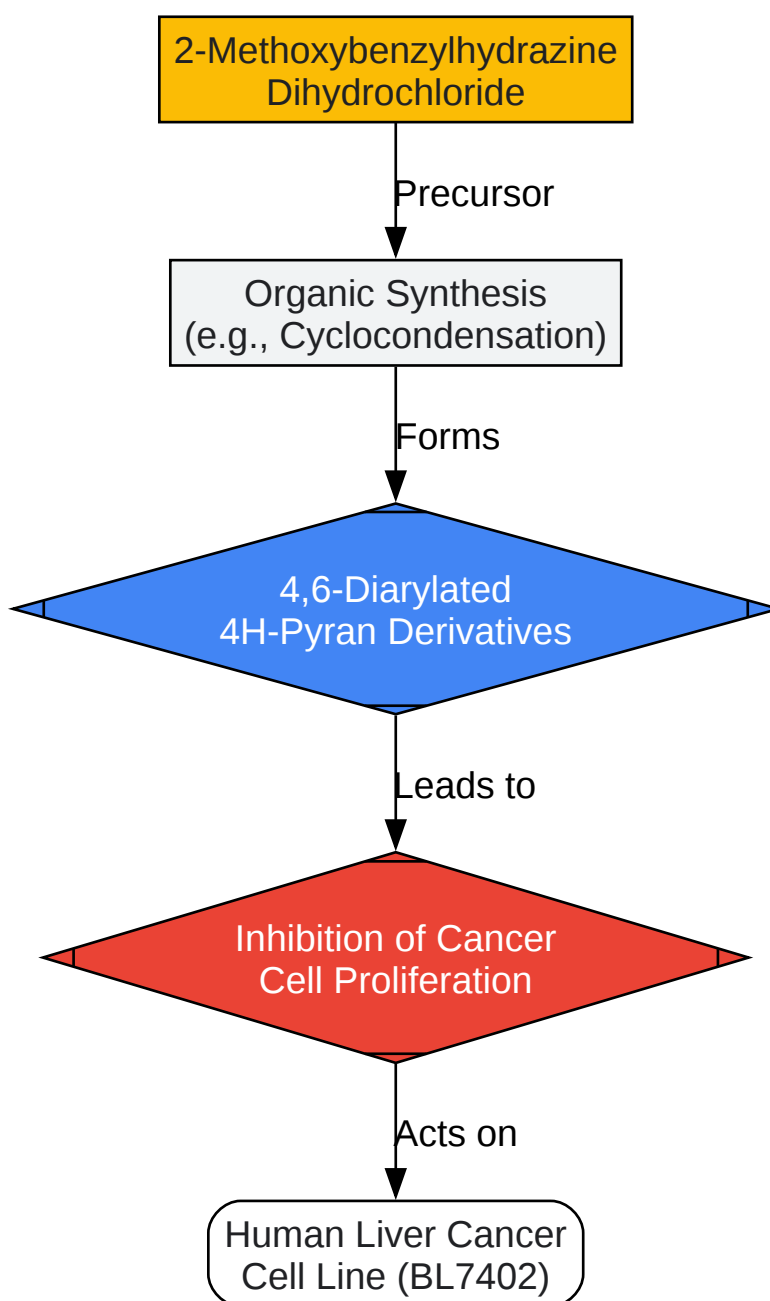
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A generalized workflow for the synthesis of **2-Methoxybenzylhydrazine dihydrochloride**.

Applications in Drug Discovery

2-Methoxybenzylhydrazine dihydrochloride serves as a crucial intermediate in the synthesis of various pharmaceutical compounds. Its primary application lies in the creation of heterocyclic derivatives, which form the scaffold of many therapeutic agents.

- **Antitumor Agents:** This compound is used in the preparation of 4,6-diarylated 4H-pyran derivatives. These resulting compounds have demonstrated significant inhibitory effects on human liver cancer cell lines, highlighting their potential in the development of novel antitumor drugs.[5]



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Role as an intermediate in the synthesis of potential antitumor compounds.

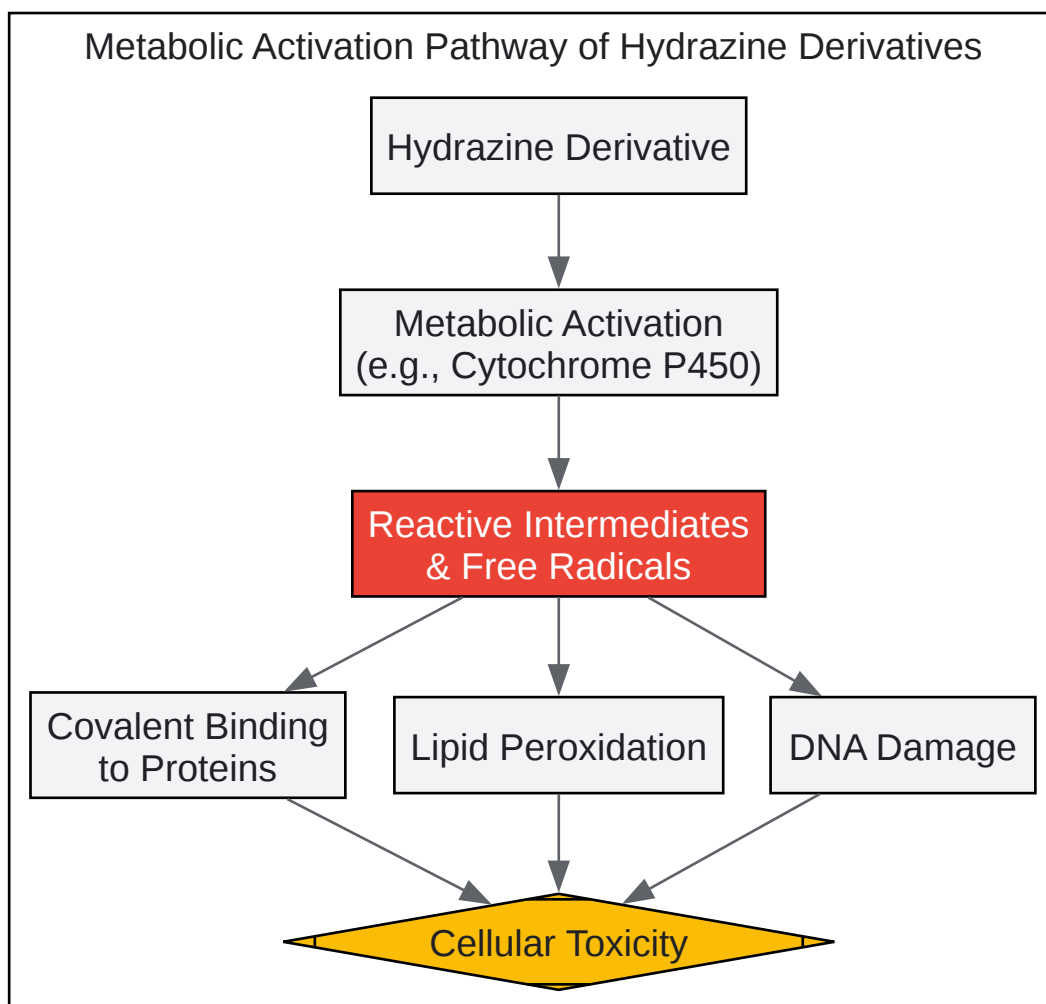
Potential Mechanism of Action and Toxicology

While the specific signaling pathways modulated by derivatives of **2-Methoxybenzylhydrazine dihydrochloride** are under investigation, the broader class of hydrazine compounds is known for its biological activity and associated toxicity.

The toxicity of many hydrazine derivatives is linked to their metabolic activation, often by cytochrome P450 enzymes.[6] This process can generate reactive intermediates and free radicals. These reactive species can lead to cellular damage through mechanisms such as:

- Covalent binding to essential macromolecules like proteins.
- Initiation of lipid peroxidation.
- Induction of DNA damage.[6]

One-electron oxidation of hydrazines can form radical intermediates that react with molecular oxygen to generate reactive oxygen species (ROS), contributing to oxidative stress and cellular toxicity.[6] Researchers developing pharmaceuticals from hydrazine derivatives must consider these potential toxicological pathways.



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Generalized metabolic pathway leading to hydrazine-induced toxicity.

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- To cite this document: BenchChem. [A Technical Guide to 2-Methoxybenzylhydrazine Dihydrochloride: Properties, Synthesis, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1302798#2-methoxybenzylhydrazine-dihydrochloride-molecular-weight]

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